

2-Hydroxy-3-phenoxypropyl acrylate solubility in common solvents

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Compound of Interest

Compound Name: 2-Hydroxy-3-phenoxypropyl
acrylate

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An In-depth Technical Guide on the Solubility of **2-Hydroxy-3-phenoxypropyl Acrylate** in Common Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Hydroxy-3-phenoxypropyl acrylate** (HPPA). Due to the limited availability of specific quantitative data in publicly accessible literature, this guide summarizes the available qualitative information and presents detailed experimental protocols that can be employed to determine the precise solubility of HPPA in various solvents.

Introduction to 2-Hydroxy-3-phenoxypropyl Acrylate (HPPA)

2-Hydroxy-3-phenoxypropyl acrylate (CAS No: 16969-10-1) is a monofunctional acrylate monomer. Its chemical structure, featuring a hydroxyl group, a phenoxy group, and an acrylate moiety, suggests a degree of polarity and the potential for hydrogen bonding. These characteristics influence its solubility in different media. Understanding the solubility of HPPA is critical for its application in various fields, including polymer synthesis, coatings, adhesives, and biomedical materials.

Solubility Data

Currently, specific quantitative solubility data for **2-Hydroxy-3-phenoxypropyl acrylate** in a range of common organic solvents is not readily available in scientific literature or technical data sheets. However, qualitative information has been found. The table below summarizes the available data. Researchers are encouraged to use the experimental protocols outlined in this guide to determine precise solubility values for their specific applications.

Table 1: Qualitative Solubility of **2-Hydroxy-3-phenoxypropyl Acrylate** (HPPA)

Solvent	CAS Number	Qualitative Solubility	Temperature (°C)	Pressure (atm)	Citation
Water	7732-18-5	Miscible	Not Specified	Not Specified	[1]
Acetone	67-64-1	Likely Soluble	Not Specified	Not Specified	
Ethanol	64-17-5	Likely Soluble	Not Specified	Not Specified	
Toluene	108-88-3	Likely Sparingly Soluble	Not Specified	Not Specified	
Methanol	67-56-1	Likely Soluble	Not Specified	Not Specified	
Ethyl Acetate	141-78-6	Likely Soluble	Not Specified	Not Specified	
Dichloromethane	75-09-2	Likely Soluble	Not Specified	Not Specified	
n-Hexane	110-54-3	Likely Insoluble*	Not Specified	Not Specified	

*Note: The solubility in organic solvents is inferred from the general solubility characteristics of structurally similar compounds like hydroxypropyl acrylate, which is reported to be soluble in most organic solvents.[1][2][3] These are estimations and should be confirmed through experimental validation.

Experimental Protocols for Solubility Determination

To obtain quantitative solubility data for HPPA, several established experimental methods can be utilized. The choice of method will depend on the desired accuracy, the concentration range

of interest, and the available analytical instrumentation.

Gravimetric Method (Based on OECD Guideline 105)

This method is suitable for determining the solubility of a substance in a solvent by measuring the mass of the dissolved solute in a saturated solution.

Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of **2-Hydroxy-3-phenoxypropyl acrylate** to a known volume of the chosen solvent in a sealed, temperature-controlled vessel.
 - Agitate the mixture at a constant temperature (e.g., 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved HPPA should be visible.
- Separation of Saturated Solution:
 - Allow the mixture to settle at the constant temperature.
 - Carefully extract a known volume of the clear, saturated supernatant using a pre-heated or pre-cooled syringe to avoid temperature-induced precipitation. A syringe filter can be used to remove any suspended particles.
- Solvent Evaporation and Mass Determination:
 - Transfer the known volume of the saturated solution to a pre-weighed, clean, and dry container.
 - Evaporate the solvent under controlled conditions (e.g., in a vacuum oven at a temperature that does not degrade the HPPA) until a constant weight of the residue (dissolved HPPA) is achieved.
 - Weigh the container with the residue.
- Calculation of Solubility:

- Calculate the mass of the dissolved HPPA by subtracting the initial weight of the empty container from the final weight.
- Express the solubility as grams of HPPA per 100 mL or 100 g of the solvent.

UV-Vis Spectrophotometry Method

This method is applicable if **2-Hydroxy-3-phenoxypropyl acrylate** has a chromophore that absorbs ultraviolet or visible light. It is a sensitive technique suitable for determining low solubility.

Methodology:

- Preparation of Calibration Curve:
 - Prepare a series of standard solutions of HPPA in the chosen solvent at known concentrations.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) using a UV-Vis spectrophotometer.
 - Plot a calibration curve of absorbance versus concentration.
- Preparation and Analysis of Saturated Solution:
 - Prepare a saturated solution of HPPA as described in the gravimetric method (Section 3.1.1).
 - After reaching equilibrium, carefully withdraw a sample of the clear supernatant.
 - Dilute the saturated solution with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:
 - Use the calibration curve to determine the concentration of HPPA in the diluted solution.

- Calculate the concentration in the original saturated solution by accounting for the dilution factor.

Gas Chromatography (GC) Method

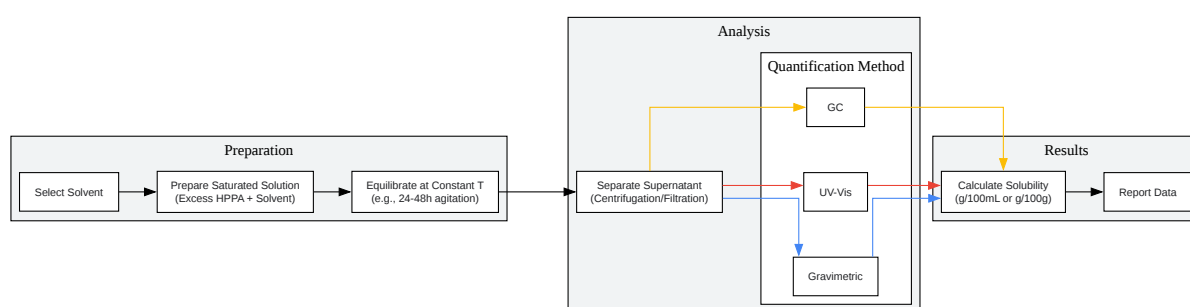
Gas chromatography can be used to determine the concentration of HPPA in a saturated solution, particularly for volatile solvents.

Methodology:

- Instrument Calibration:
 - Prepare standard solutions of HPPA in the chosen solvent with a known concentration of an internal standard.
 - Inject the standards into the gas chromatograph and obtain the peak areas for HPPA and the internal standard.
 - Create a calibration curve by plotting the ratio of the peak area of HPPA to the peak area of the internal standard against the concentration of HPPA.
- Sample Preparation and Analysis:
 - Prepare a saturated solution of HPPA as described in the gravimetric method (Section 3.1.1).
 - Take a precise volume of the clear supernatant and add a known amount of the internal standard.
 - Inject a sample of this solution into the gas chromatograph.
- Calculation of Solubility:
 - Determine the ratio of the peak area of HPPA to the peak area of the internal standard from the chromatogram of the sample.
 - Use the calibration curve to determine the concentration of HPPA in the saturated solution.

Visualizing the Experimental Workflow

The following diagram illustrates a generalized workflow for determining the solubility of **2-Hydroxy-3-phenoxypropyl acrylate**.

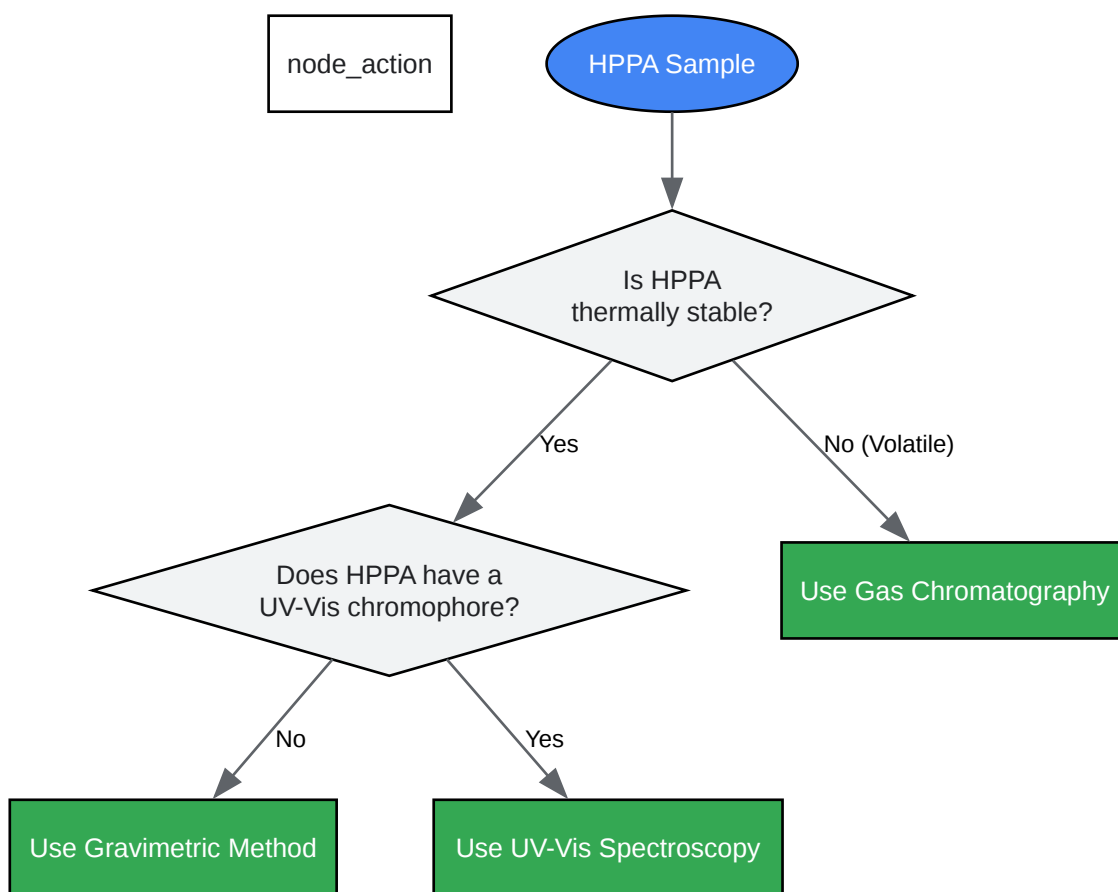


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Caption: Workflow for determining HPPA solubility.

Signaling Pathway for Solubility Determination Logic

The decision-making process for selecting an appropriate solubility determination method can be visualized as follows.



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Caption: Method selection for HPPA solubility.

This guide serves as a foundational resource for professionals working with **2-Hydroxy-3-phenoxypropyl acrylate**. By following the outlined experimental protocols, researchers can generate the specific and reliable solubility data necessary for their research and development activities.

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